Validation of Alitame ADI (Acceptable Daily Intake) Levels: A Comparative Toxicological Analysis

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Compound of Interest	
Compound Name:	*Alitame*
CAS No.:	*99016-42-9*
Cat. No.:	*B1665701*

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Content Type: Publish Comparison Guide Audience: Researchers, Toxicologists, and Drug Development Professionals

Executive Summary: The Science of Safety Margins

Alitame (Aclame™), a dipeptide-based high-intensity sweetener (2,000x sucrose potency), presents a unique case study in toxicological validation. While approved in jurisdictions like Australia, New Zealand, China, and Mexico, it was withdrawn from the US FDA petition process and is not authorized in the EU. This withdrawal was cited as economic (production costs) rather than toxicological; however, the rigorous safety evaluation by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) remains a gold standard for peptide-based additive validation.

This guide deconstructs the experimental data underpinning **Alitame**'s Acceptable Daily Intake (ADI) of 0–1 mg/kg body weight (bw), contrasting its safety profile and metabolic fate with industry standards Aspartame and Sucralose.

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Metabolic Fate & Mechanistic Validation

To validate the safety of **Alitame**, one must first understand its metabolic divergence from Aspartame. Both are dipeptides, but their hydrolytic byproducts dictate their toxicological risk profiles.

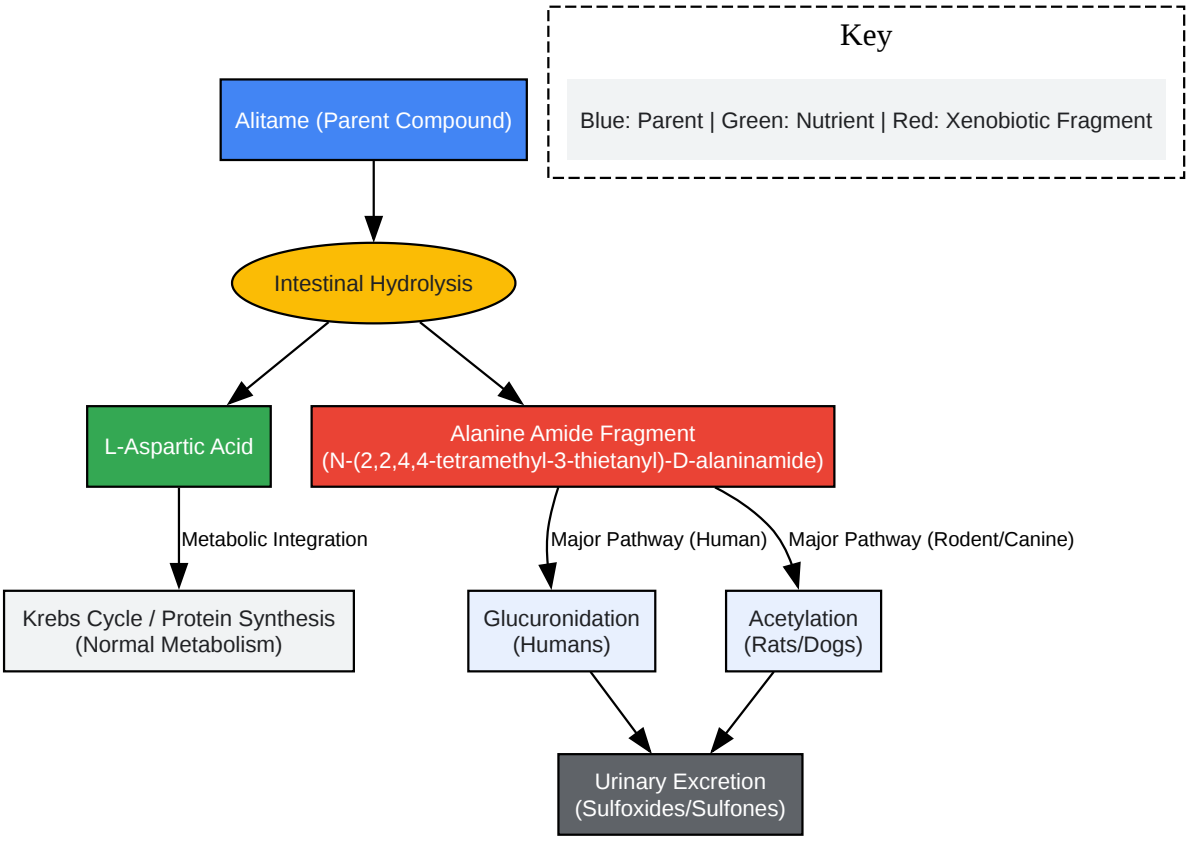
Comparative Metabolic Pathways

Alitame is composed of L-aspartic acid and D-alanine amide (bearing a tetramethylthietanyl moiety). Unlike Aspartame, which releases phenylalanine (PKU risk) and methanol, **Alitame** hydrolyzes into aspartic acid and alanine amide.

- Aspartic Acid: Metabolized via the Krebs cycle (identical to food sources).
- Alanine Amide: This fragment is the primary focus of toxicological scrutiny. It is not hydrolyzed further; instead, it is excreted.
  - In Humans:[1] Primarily conjugated with glucuronic acid and excreted in urine.
  - In Rats/Dogs: Acetylated to form acetyl-alanine amide and excreted.

Pathway Visualization (Graphviz)

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Figure 1: Comparative metabolic fate of **Alitame**. Note the divergence of the Alanine Amide fragment, which requires specific excretion mechanisms (glucuronidation/acetylation) compared to the nutrient integration of Aspartic Acid.

The Pivotal Validation Experiment: 18-Month Chronic Dog Study

The ADI of 0–1 mg/kg bw was established by JECFA based on a No-Observed-Adverse-Effect Level (NOAEL) of 100 mg/kg bw/day in dogs.[2] This protocol serves as the "Self-Validating System" for establishing safety margins.

Experimental Protocol Design

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Objective: Determine the chronic toxicity threshold of **Alitame** in a non-rodent species (Beagle dogs) to identify target organ toxicity (liver/kidney).

Methodology:

- Subject Selection: Purebred Beagle dogs (n=4-6 per sex/group).
- Dosing Regimen:
  - Control (0 mg/kg)
  - Low Dose (10 mg/kg)
  - Mid Dose (100 mg/kg)
  - High Dose (500 mg/kg)
  - Duration: 18 months (chronic exposure).[2]
- Endpoints (The Validation Metrics):
  - Clinical Chemistry: ALT, AST, ALP (Liver function indicators).[3][4]
  - Histopathology: Microscopic examination of liver hepatocytes (checking for hypertrophy or adenomas).
  - Hematology: RBC/WBC counts.

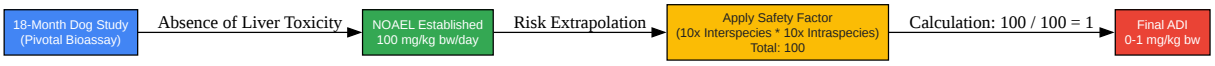
Results & Causality

- At 500 mg/kg (High Dose): Significant increase in liver weight and elevation of serum alkaline phosphatase (ALP). This indicated the liver as the target organ for toxicity (likely due to the metabolic load of processing the alanine amide fragment).
- At 100 mg/kg (Mid Dose): No statistically significant changes in liver enzymes or histopathology compared to controls.
- Conclusion: The NOAEL is 100 mg/kg bw/day.[2]

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ADI Calculation Workflow

The transition from experimental data to regulatory standard follows a strict logic gate:



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Figure 2: The regulatory logic flow used by JECFA to derive the **Alitame** ADI. The 100-fold safety factor accounts for differences between dogs and humans, and variations within the human population.

Comparative Performance: **Alitame** vs. Alternatives

For a researcher selecting a sweetening agent, the ADI must be contextualized by Potency. A lower ADI is not necessarily a disadvantage if the potency is sufficiently high to require minute dosages.

Table 1: Toxicological & Performance Comparison

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Feature	Alitame	Aspartame	Sucralose
Structure	Dipeptide (Asp-Ala amide)	Dipeptide (Asp-Phe-Me)	Chlorinated Sucrose
Sweetness Potency	2,000x	200x	600x
JECFA ADI	0–1 mg/kg bw	0–40 mg/kg bw	0–15 mg/kg bw
Pivotal NOAEL	100 mg/kg (Dog)	4,000 mg/kg (Rat)	1,500 mg/kg (Rat)
Safety Factor	100	100	100
Metabolic Concern	Alanine Amide (Liver load)	Methanol & Phenylalanine	Accumulation (minor)
Stability	High (thermal/pH)	Low (thermal instability)	High (thermal/pH)
Regulatory Status	AU, NZ, CN, MX (Not EU/US)	Global	Global

Analysis of the Data[1][2][3][5][6][7][8][9][10][11][12][13]

- Efficiency Ratio: Although **Alitame** has the lowest ADI (1 mg/kg), its potency is 10x that of Aspartame.
    - Aspartame Equivalent: To match the sweetness of 1 mg **Alitame**, you need 10 mg Aspartame.
    - Safety Margin: 1 mg **Alitame** (100% of ADI) provides sweetness equivalent to 10 mg Aspartame (25% of Aspartame's 40 mg ADI).
    - Insight: Despite the lower ADI, **Alitame** is "less safe" per unit of sweetness compared to Aspartame, as reaching the ADI cap happens faster relative to the sweetness delivered.

Conclusion & Recommendations

The validation of **Alitame**'s ADI demonstrates a rigorous adherence to toxicological standards. The limitation of the ADI to 0–1 mg/kg is a direct consequence of the liver effects observed in dogs at 500 mg/kg.

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For Drug Development & Food Science Professionals:

- Formulation: **Alitame** is viable for high-potency requirements where mass must be minimized, but total daily intake calculations are critical due to the low ADI ceiling.
- Regulatory Strategy: Avoid **Alitame** for global formulations intended for EU or US markets due to lack of authorization. Focus on Australia/New Zealand or Asian markets.
- Safety Monitoring: While non-carcinogenic, the hepatic load of the alanine amide fragment suggests that formulations intended for patients with compromised liver function should likely utilize alternatives like Sucralose.

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